

Handling and storage guidelines for 1,5-Dimethoxypentane

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Compound of Interest

Compound Name: 1,5-Dimethoxypentane

Cat. No.: B089389

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Technical Support Center: 1,5-Dimethoxypentane

This technical support center provides comprehensive guidance on the handling, storage, and use of **1,5-Dimethoxypentane** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **1,5-Dimethoxypentane** and what are its primary applications in research?

1,5-Dimethoxypentane, also known as pentamethylene glycol dimethyl ether, is an aliphatic diether.^[1] In a laboratory setting, it is primarily used as a solvent and as a building block in organic synthesis. Its chemical structure and properties make it a suitable medium for various chemical reactions.

Q2: What are the main hazards associated with **1,5-Dimethoxypentane**?

1,5-Dimethoxypentane is a flammable liquid and vapor.^{[2][3]} It is classified as a Flammable Liquid, Category 3.^{[3][4]} As with other ethers, there is a potential for the formation of explosive peroxides upon prolonged exposure to air and light, although specific data on the rate of peroxide formation for this particular diether is not readily available.^[5]

Q3: What personal protective equipment (PPE) should be worn when handling **1,5-Dimethoxypentane**?

When handling **1,5-Dimethoxypentane**, it is essential to use appropriate personal protective equipment to ensure safety. This includes:

- Eye Protection: Eyeshields or safety goggles.[4]
- Hand Protection: Chemical-resistant gloves.[4]
- Respiratory Protection: A multi-purpose combination respirator cartridge is recommended, especially when working with larger quantities or in poorly ventilated areas.[4]
- Skin and Body Protection: A lab coat should be worn to protect from splashes.

Q4: What are the proper storage conditions for **1,5-Dimethoxypentane**?

1,5-Dimethoxypentane should be stored in a tightly closed container in a dry and well-ventilated place.[5] It should be kept away from heat, sparks, open flames, and other sources of ignition.[5][6] The storage area should be designated for flammable liquids (Storage Class 3).[3][4] To inhibit peroxide formation, it is good practice to store it under an inert atmosphere (e.g., nitrogen or argon) and away from light.

Q5: How should I dispose of waste **1,5-Dimethoxypentane**?

Waste **1,5-Dimethoxypentane** should be treated as hazardous waste. It must not be poured down the drain.[7] It should be collected in a designated, properly labeled, and sealed container for hazardous waste.[7] This container should be stored in a safe, designated area away from incompatible materials until it can be collected by a licensed hazardous waste disposal company.

Q6: Are there any chemicals that are incompatible with **1,5-Dimethoxypentane**?

While specific incompatibility data for **1,5-Dimethoxypentane** is limited, as a diether, it should be considered incompatible with strong oxidizing agents. Contact with these substances can lead to vigorous and potentially explosive reactions.

Quantitative Data

The following table summarizes the key quantitative data for **1,5-Dimethoxypentane**:

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆ O ₂	[1]
Molecular Weight	132.20 g/mol	[1][4]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	161 °C (lit.)	[4]
Density	0.843 g/mL at 25 °C (lit.)	[4]
Refractive Index	n ₂₀ /D 1.408 (lit.)	[4]
Flash Point	60 °C (140 °F) - closed cup	[3][4]
Purity	>97.0% (GC)	[1]
CAS Number	111-89-7	[1][4]

Experimental Protocols

While specific, detailed experimental protocols exclusively citing **1,5-Dimethoxypentane** are not widely published, its properties make it a suitable solvent for various organic reactions, such as Grignard reactions and certain types of condensation reactions. Below are detailed methodologies for these general procedures, where **1,5-Dimethoxypentane** can be used as an anhydrous ether solvent.

General Protocol for Grignard Reagent Formation and Reaction

Grignard reagents are powerful nucleophiles used for forming carbon-carbon bonds. They are highly sensitive to moisture, making the use of an anhydrous solvent like **1,5-Dimethoxypentane** crucial.

Materials:

- Magnesium turnings
- Alkyl or aryl halide
- Anhydrous **1,5-Dimethoxypentane**
- Electrophile (e.g., aldehyde, ketone, ester)
- Iodine crystal (for initiation)
- Round-bottom flask, condenser, and addition funnel (all oven-dried)
- Inert atmosphere (Nitrogen or Argon)

Methodology:

- **Apparatus Setup:** Assemble an oven-dried, three-necked round-bottom flask with a reflux condenser, a magnetic stirrer, and a pressure-equalizing dropping funnel. Ensure all joints are well-sealed. The apparatus should be under a positive pressure of an inert gas (Nitrogen or Argon).
- **Initiation:** Place magnesium turnings in the flask. Add a small crystal of iodine to help initiate the reaction. Gently heat the flask with a heat gun under a flow of inert gas to drive off any residual moisture.
- **Grignard Reagent Formation:** Add a small portion of the alkyl or aryl halide dissolved in anhydrous **1,5-Dimethoxypentane** to the magnesium turnings. The reaction is initiated when the color of the iodine fades and bubbling is observed.
- Once the reaction has started, add the remaining solution of the alkyl or aryl halide in anhydrous **1,5-Dimethoxypentane** dropwise from the addition funnel at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the reaction mixture until the magnesium is consumed. The resulting grey-black solution is the Grignard reagent.
- **Reaction with Electrophile:** Cool the Grignard reagent solution in an ice bath. Dissolve the electrophile in anhydrous **1,5-Dimethoxypentane** and add it dropwise to the Grignard

reagent via the addition funnel.

- **Workup:** After the reaction is complete (monitored by TLC), quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with an organic solvent (e.g., diethyl ether or ethyl acetate). Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Bohlmann-Rahtz Pyridine Synthesis

The Bohlmann-Rahtz pyridine synthesis is a method for preparing substituted pyridines. It involves the condensation of an enamine with an alkynone. **1,5-Dimethoxypentane** can serve as a suitable high-boiling point solvent for this reaction.

Materials:

- Enamine
- Alkynone
- **1,5-Dimethoxypentane** (as solvent)
- Acid or base catalyst (optional, reaction dependent)
- Round-bottom flask and reflux condenser

Methodology:

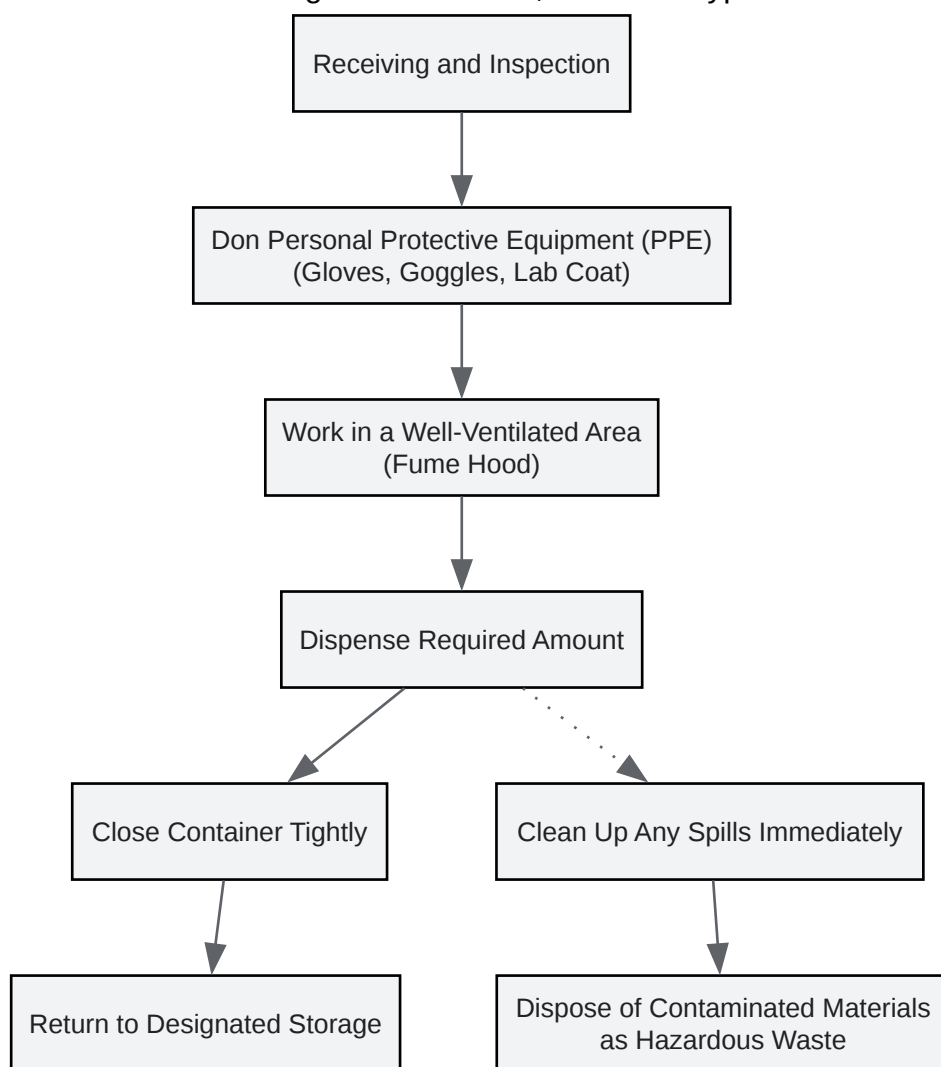
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the enamine in **1,5-Dimethoxypentane**.
- **Addition of Reactant:** Add the alkynone to the solution. If a catalyst is required, it should be added at this stage.
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain this temperature. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).

- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Remove the **1,5-Dimethoxypentane** under reduced pressure. The residue can then be purified by column chromatography on silica gel to yield the substituted pyridine product.

Workflow and Logic Diagrams

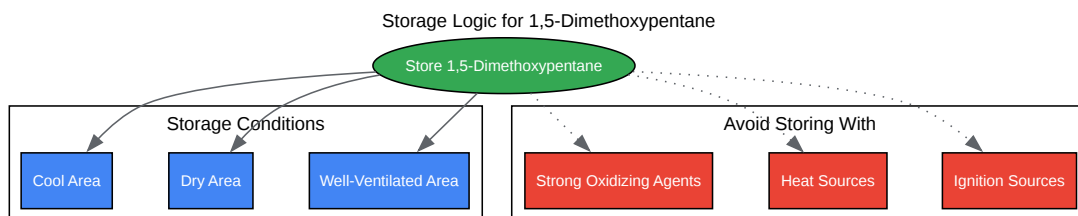
Below are diagrams illustrating the logical workflows for handling and storing **1,5-Dimethoxypentane** safely.

Safe Handling Workflow for 1,5-Dimethoxypentane



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Caption: Safe handling workflow for **1,5-Dimethoxypentane**.



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